

Navigating the Safe Disposal of N-0861 Racemate: A Procedural Guide

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Compound of Interest

Compound Name: N-0861 racemate

Cat. No.: B2888030

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical reagents is a cornerstone of laboratory safety and environmental stewardship. This guide provides essential, immediate safety and logistical information for the proper disposal of **N-0861 racemate**. In the absence of a specific Safety Data Sheet (SDS), the following procedures are based on established guidelines for the disposal of hazardous chemical waste and compounds of a similar chemical class (purine analogs). A precautionary approach is paramount.

Chemical and Physical Properties

A summary of the known properties of **N-0861 racemate** is provided below. This information is crucial for a preliminary hazard assessment.

Property	Value
Molecular Formula	C13H17N5
Molecular Weight	243.31 g/mol
Appearance	Solid
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.

Disposal Protocol: A Step-by-Step Approach

The following protocol outlines the recommended steps for the safe disposal of **N-0861 racemate**. This procedure is designed to comply with general hazardous waste management regulations.

1. Waste Identification and Classification:

- Treat **N-0861 racemate** as a hazardous chemical waste. Due to the lack of specific toxicological data, a precautionary approach is necessary.[\[1\]](#)
- Do not dispose of **N-0861 racemate** down the drain or in regular trash.[\[2\]](#)[\[3\]](#)[\[4\]](#)

2. Personal Protective Equipment (PPE):

Before handling the waste, ensure appropriate PPE is worn, including:

- Safety goggles or glasses.[\[5\]](#)
- Chemical-resistant gloves (e.g., nitrile).[\[6\]](#)
- A laboratory coat.[\[6\]](#)

3. Waste Collection and Storage:

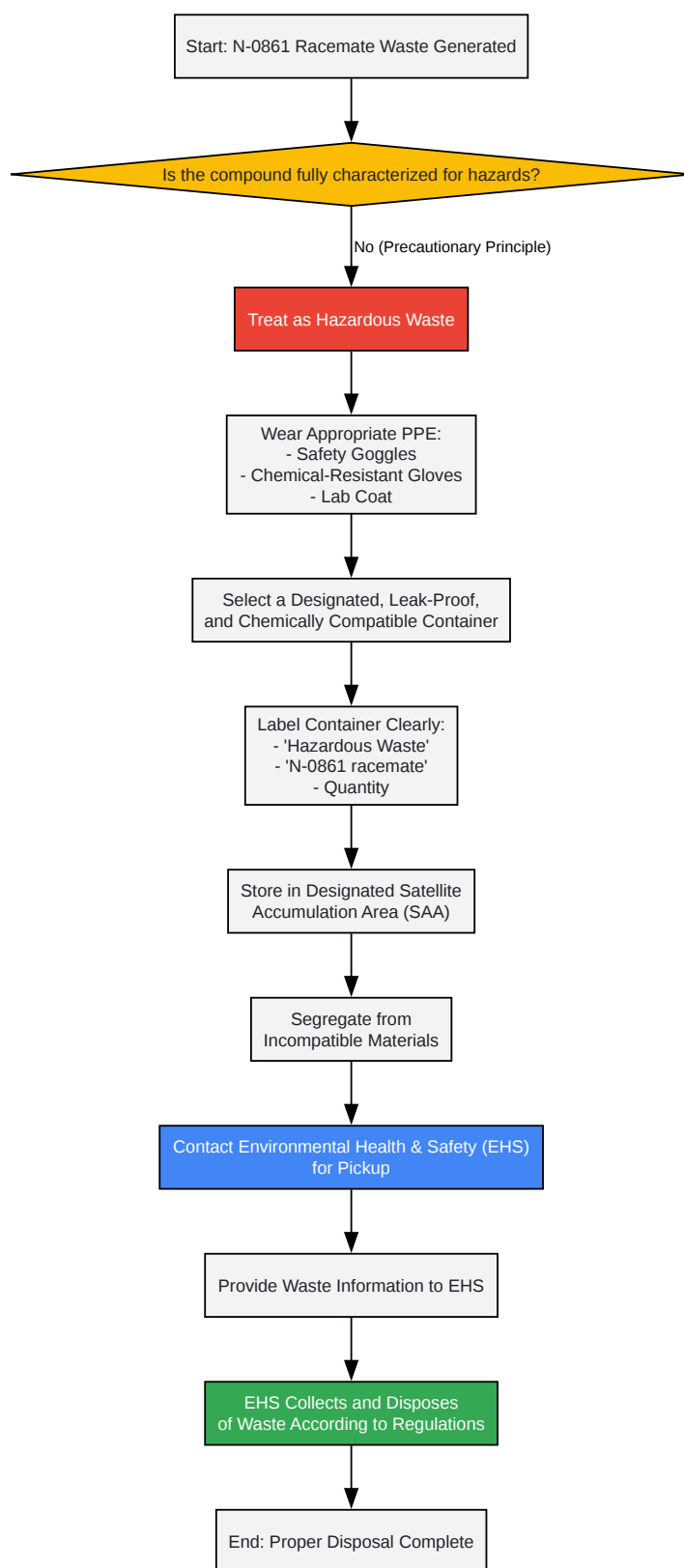
- Container: Use a designated, leak-proof, and chemically compatible container for collecting the waste.[\[5\]](#)[\[7\]](#)[\[8\]](#) The original container, if in good condition, is a suitable option.[\[5\]](#) Food-grade containers should never be used.[\[9\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name ("**N-0861 racemate**"), and the approximate quantity.[\[5\]](#)[\[7\]](#)
- Segregation: Store the **N-0861 racemate** waste separately from incompatible materials. As a general rule, store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.[\[3\]](#)[\[9\]](#)
- Storage Area: Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[7\]](#)[\[9\]](#) This area should be at or near the point of waste generation.[\[7\]](#) Ensure the container is kept closed except when adding waste.[\[2\]](#)[\[7\]](#)

4. Disposal Procedure:

- Contact Environmental Health and Safety (EHS): Your institution's EHS department is responsible for the collection and disposal of hazardous waste.^[1]^[7] Contact them to schedule a pickup.
- Provide Information: Be prepared to provide the EHS department with the information from the waste label.
- Do Not Attempt Neutralization: Without specific chemical data, do not attempt to neutralize or treat the waste yourself.^[1]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **N-0861 racemate**.



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Disposal workflow for **N-0861 racemate**.

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